

"chemical properties of 5-Hydroxymethyl xylouridine"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hydroxymethyl xylouridine

Cat. No.: B13918773

[Get Quote](#)

5-Hydroxymethyl xylouridine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Hydroxymethyl xylouridine is a modified nucleoside belonging to the pyrimidine family. Structurally, it is an analog of thymidine, where the methyl group at the 5-position of the uracil base is replaced by a hydroxymethyl group, and the ribose sugar is substituted with xylose. This compound is of interest to researchers in the fields of medicinal chemistry and molecular biology due to its potential applications as a biological probe and therapeutic agent. Its structural similarity to natural nucleosides allows it to be recognized by cellular machinery involved in DNA and RNA synthesis, making it a candidate for antiviral and anticancer drug development.

Chemical Properties

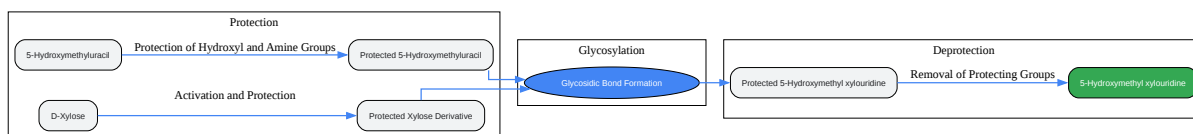
A summary of the known chemical properties of **5-Hydroxymethyl xylouridine** is provided below. It is important to note that detailed experimental data for this specific compound is limited in publicly accessible literature. The information presented here is a combination of data from supplier databases and predicted properties.

Property	Value	Source
CAS Number	52448-09-6	ChemicalBook[1]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₇	ChemicalBook[1]
Molecular Weight	274.23 g/mol	ChemicalBook[1]
Predicted Density	1.68±0.06 g/cm ³	N/A
Predicted pKa	9.01±0.10	N/A
Physical Appearance	White to off-white powder	N/A
Solubility	Soluble in water and polar organic solvents	N/A

Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **5-Hydroxymethyl xylouridine** are not readily available in the surveyed literature. However, general synthetic strategies for nucleoside analogs can be inferred. The synthesis would likely involve the glycosylation of a protected 5-hydroxymethyluracil derivative with a protected xylose derivative.

A potential synthetic workflow is outlined below. This diagram represents a logical relationship for a plausible synthetic route, not a specific, experimentally validated protocol.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **5-Hydroxymethyl xylouridine**.

The reactivity of **5-Hydroxymethyl xylouridine** is expected to be dictated by its functional groups: the hydroxyl groups on the xylose sugar and the hydroxymethyl group on the uracil base, as well as the pyrimidine ring itself. The hydroxyl groups can undergo esterification and etherification reactions. The pyrimidine ring can participate in reactions typical of uracil derivatives.

Spectroscopic Data

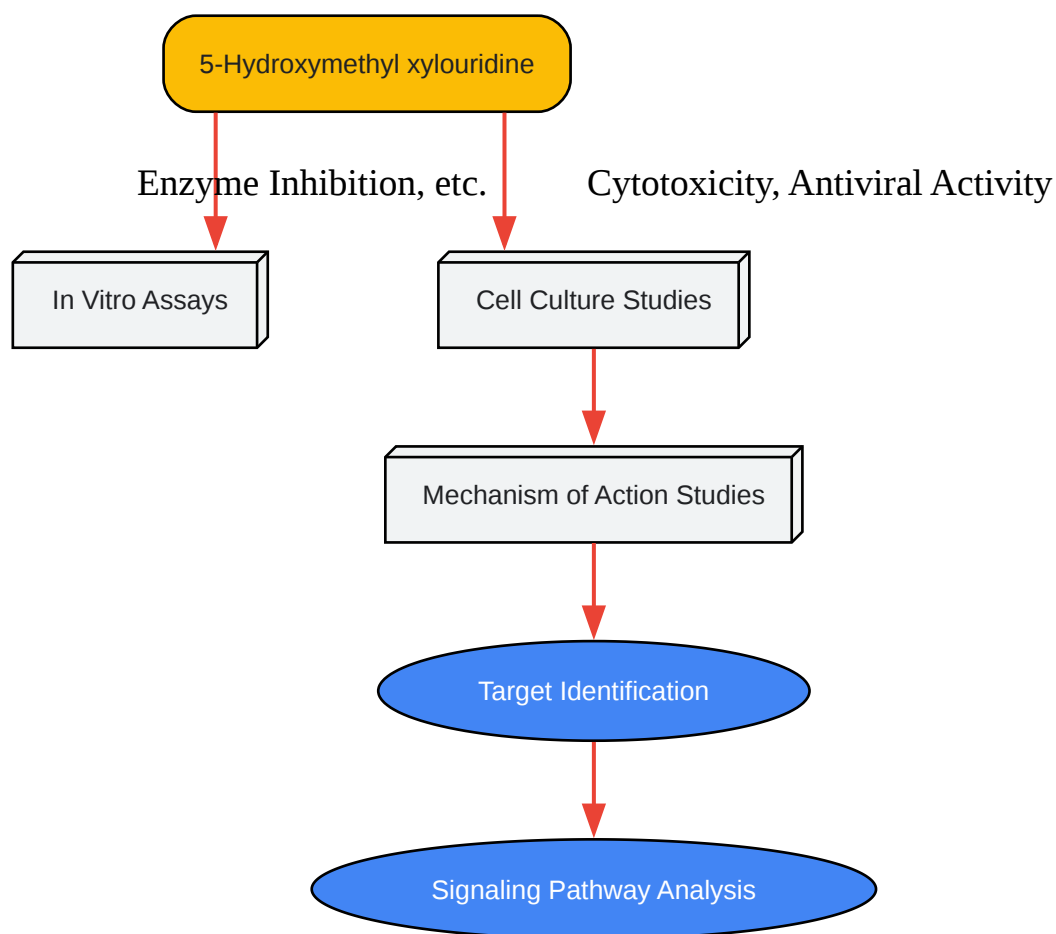
Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for isolated **5-Hydroxymethyl xylouridine** is not currently available in the public domain. Such data would be crucial for the unambiguous identification and characterization of the compound. Researchers synthesizing this molecule would need to perform full spectroscopic analysis.

Biological Activity

5-Hydroxymethyl xylouridine is described as a thymidine analog.^[1] Analogs of this nature often exhibit biological activity by mimicking natural nucleosides and interfering with the synthesis of DNA and/or RNA. This can lead to applications in antiviral and anticancer therapies. The primary proposed mechanism of action is its incorporation into replicating DNA, which can be utilized to label cells and monitor DNA synthesis.

At present, there is no specific information available in the reviewed literature detailing the interaction of **5-Hydroxymethyl xylouridine** with any particular signaling pathways. Further research is required to elucidate its precise biological functions and mechanisms of action.

The following diagram illustrates a conceptual workflow for investigating the biological activity of a novel nucleoside analog like **5-Hydroxymethyl xylouridine**.



[Click to download full resolution via product page](#)

Caption: A conceptual workflow for the biological evaluation of **5-Hydroxymethyl xylouridine**.

Conclusion

5-Hydroxymethyl xylouridine represents a molecule of interest for further investigation in medicinal chemistry and drug discovery. While basic chemical information is available, a comprehensive understanding of its chemical and biological properties is hampered by the lack of detailed, publicly available experimental data. Further research, including the development and publication of a robust synthetic protocol and thorough spectroscopic and biological characterization, is essential to unlock the full potential of this compound for researchers, scientists, and drug development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Hydroxymethyl xylouridine | 52448-09-6 [chemicalbook.com]
- To cite this document: BenchChem. ["chemical properties of 5-Hydroxymethyl xylouridine"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13918773#chemical-properties-of-5-hydroxymethyl-xylouridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com